

High-Fidelity Extraction Protocols for Ceftezol Sodium from Biological Matrices[1][2]

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Compound of Interest

Compound Name: Ceftezol, sodium salt

Cat. No.: B1260919

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Introduction & Chemical Context

Ceftezol sodium (CAS: 41136-22-5) is a first-generation cephalosporin antibiotic characterized by a 3-(1,3,4-thiadiazol-2-ylthio)methyl side chain.[1][2] While exhibiting potent activity against Gram-positive cocci, its quantification in biological tissues (plasma, liver, kidney, muscle) presents specific bioanalytical challenges:

- **Beta-Lactam Instability:** Like all cephalosporins, the beta-lactam ring is susceptible to hydrolysis, particularly at physiological pH (7.[1][2]4) and elevated temperatures.[1][2][3]
- **High Polarity:** The presence of the sodium salt and the tetrazolyl/thiadiazolyl moieties renders the molecule highly polar ($\log P < 0$), making traditional Liquid-Liquid Extraction (LLE) with non-polar solvents inefficient without strict pH modification.
- **Protein Binding:** Ceftezol exhibits moderate plasma protein binding (~85%), requiring aggressive disruption of protein-drug complexes for accurate total drug quantification.[1][2]

This guide outlines two field-proven extraction protocols: Protocol A (Protein Precipitation) for high-throughput plasma analysis, and Protocol B (Solid Phase Extraction - SPE) for complex tissue homogenates requiring high purity.[1][2]

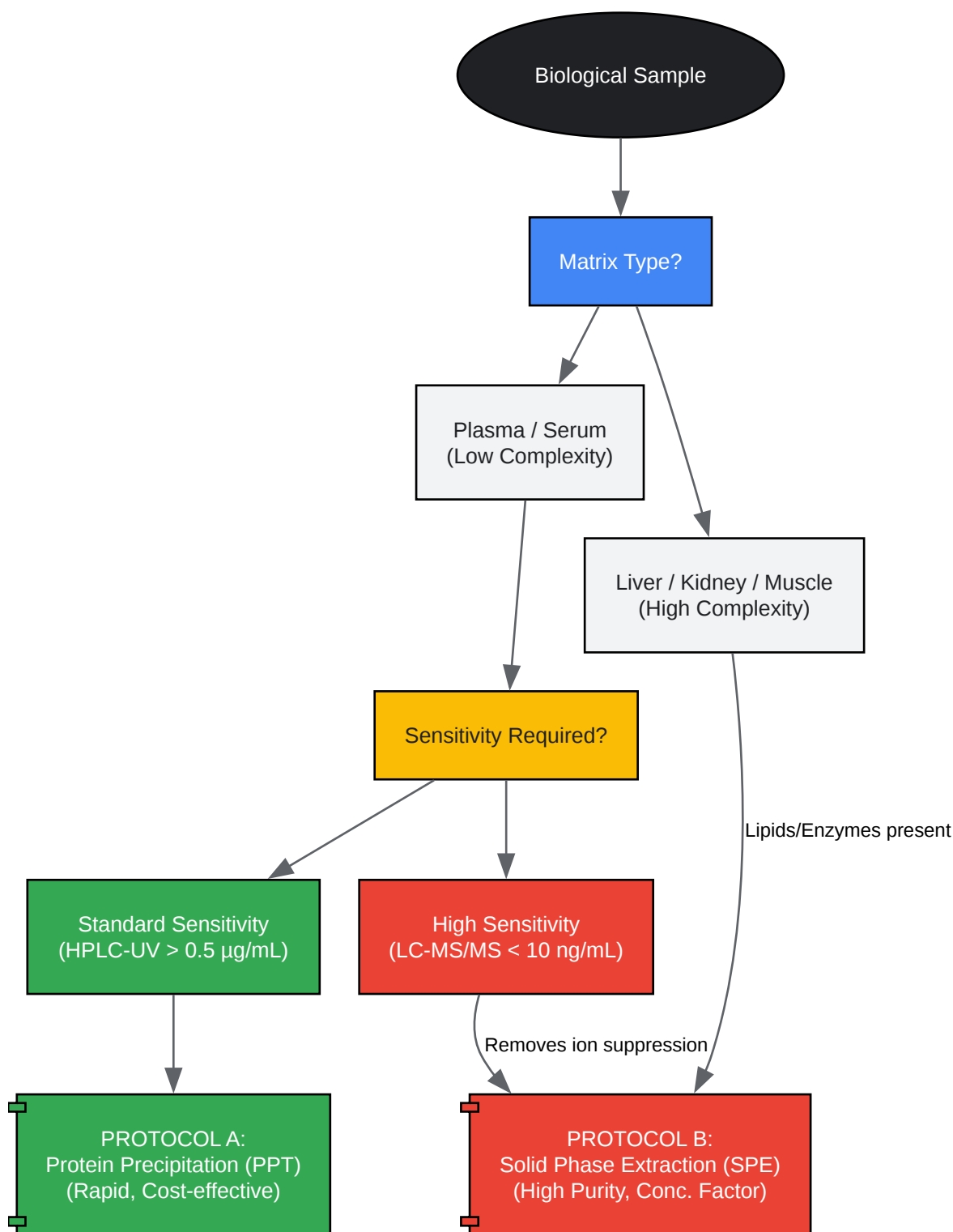
Pre-Analytical Considerations (Critical)

The Cold Chain Mandate: Enzymatic degradation and spontaneous hydrolysis begin immediately upon sampling.

- Plasma: Collect blood into EDTA tubes (heparin can sometimes interfere with LC-MS ionization).[1][2] Centrifuge at 4°C immediately.
- Tissues: Snap-freeze in liquid nitrogen immediately upon excision.[1][2]
- Stabilization: If analysis is delayed >4 hours, acidify plasma/homogenate to pH 4.5–5.0 using 5% Formic Acid or Acetate Buffer to stabilize the beta-lactam ring.

Workflow Selection Logic

The following decision matrix illustrates the selection of the appropriate extraction method based on sample complexity and sensitivity requirements.



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Figure 1: Decision matrix for selecting the optimal extraction protocol based on matrix interference and sensitivity needs.

Protocol A: High-Throughput Protein Precipitation (PPT)

Application: Plasma, Serum, Urine.[4] Mechanism: Organic solvent desolvates proteins, causing them to precipitate while the drug remains in the supernatant. Acetonitrile is preferred over methanol for cephalosporins as it produces a cleaner supernatant.[1][2]

Materials

- Precipitant: Acetonitrile (HPLC Grade) containing 0.1% Formic Acid (to ensure analyte stability).[1][2]
- Internal Standard (IS): Cefazolin Sodium (10 µg/mL in water).[1][2] Rationale: Cefazolin is a structural analog with similar pKa and retention time.

Step-by-Step Procedure

- Aliquot: Transfer 100 µL of plasma/serum into a 1.5 mL Eppendorf tube.
- IS Addition: Add 10 µL of Internal Standard solution. Vortex briefly (5 sec).
- Precipitation: Add 300 µL (1:3 ratio) of ice-cold Acetonitrile (+0.1% FA).
 - Note: The 1:3 ratio is critical. 1:2 yields insufficient protein removal; 1:4 dilutes the sample too much.
- Agitation: Vortex vigorously for 1 minute.
- Centrifugation: Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer: Carefully aspirate the supernatant (avoiding the pellet) into a glass HPLC vial.
- Dilution (Optional): If the peak shape is poor due to high solvent strength, dilute the supernatant 1:1 with 20mM Phosphate Buffer (pH 4.5) before injection.[1][2]

Protocol B: Solid Phase Extraction (SPE)[1][2][5]

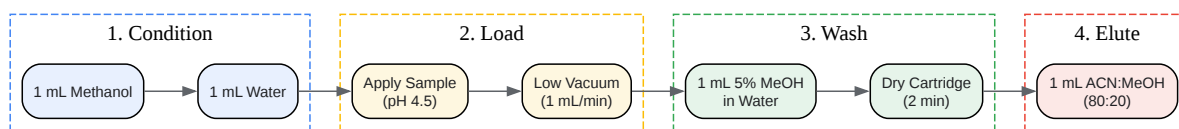
Application: Tissue Homogenates (Liver, Kidney), High-Sensitivity Plasma Analysis.[1][2]

Mechanism: Polymeric HLB (Hydrophilic-Lipophilic Balance) sorbents retain the polar ceftazidime while allowing salts and proteins to wash through.[1][2]

Tissue Pre-Treatment (Homogenization)[1][2][6]

- Weigh 100 mg of frozen tissue.
- Add 400 μ L of 50 mM Phosphate Buffer (pH 4.5). Acidic buffer prevents degradation.[2]
- Homogenize (bead beater or rotor-stator) for 2x 30 seconds on ice.
- Centrifuge at 10,000 x g for 10 min. Collect supernatant.

SPE Workflow (Polymeric HLB Cartridge, 30mg/1cc)[1][2]



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Figure 2: SPE workflow using HLB cartridges. The wash step (5% MeOH) removes salts without eluting the polar Ceftazidime.

Critical Steps for SPE:

- Conditioning: Do not let the cartridge dry out between Methanol and Water steps.
- Loading: Ensure sample pH is < 6.0. If the sample is neutral/basic, the carboxyl group ionizes fully, reducing retention on some sorbents.
- Elution: Evaporate the eluate under Nitrogen at 35°C (do not exceed 40°C due to thermal instability). Reconstitute in Mobile Phase.

Chromatographic Validation & Performance

To validate the extraction, the following chromatographic conditions are recommended. This system separates Ceftezol from common matrix interferences.[1][2]

System: HPLC-UV (or LC-MS/MS) Column: C18 (150 mm x 4.6 mm, 5 µm) - e.g., Agilent Zorbax or Waters Symmetry.[1][2] Detection: UV at 254 nm (Lambda max for Ceftezol).[1][2][5]

Parameter	Condition
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 4.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Temperature	30°C
Injection Vol	20 µL

Gradient Profile:

- 0-2 min: 10% B (Isocratic hold for polarity)[1][2]
- 2-8 min: 10% -> 40% B (Linear ramp)[1][2]
- 8-10 min: 40% -> 10% B (Re-equilibration)

Performance Metrics (Expected)

Metric	Protocol A (PPT)	Protocol B (SPE)
Recovery (%)	75 - 85%	90 - 98%
LOD (UV)	0.5 µg/mL	0.05 µg/mL (due to concentration)
Cleanliness	Moderate (Phospholipids remain)	High (Lipids/Salts removed)
Throughput	High (60 samples/hour)	Low (12 samples/hour)

Troubleshooting & Causality

Issue 1: Low Recovery in Tissue Samples

- Cause: Ceftezol is trapped in intracellular compartments or bound to tissue proteins.[2]
- Fix: Add a sonication step (10 mins) after homogenization.[1][2] Ensure the homogenization buffer is pH 4.5 to prevent hydrolysis during the physical heat of grinding.

Issue 2: Peak Tailing

- Cause: Interaction between the free amine/carboxyl groups and silanols on the column.
- Fix: Increase buffer ionic strength (up to 50mM) or add 0.1% Triethylamine (TEA) to the mobile phase as a silanol blocker.[2]

Issue 3: Degradation during Evaporation (SPE)

- Cause: Beta-lactam ring opening due to heat or residual acidity.[1][2]
- Fix: Reduce evaporation temp to 30°C. Do not evaporate to complete dryness; stop when ~10µL remains and reconstitute immediately.

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